

Personal protective equipment for handling 2-Iodononafluorobutane

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Compound of Interest

Compound Name: 2-Iodononafluorobutane

Cat. No.: B1333357

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Essential Safety and Handling Guide for 2-Iodononafluorobutane

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **2-Iodononafluorobutane** (CAS No. 375-51-9), including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Chemical Safety Data Summary

The following table summarizes the key safety information for **2-Iodononafluorobutane**.

Hazard Category	Description
Physical Hazards	Not classified as a physical hazard.
Health Hazards	Skin Irritation (Category 2), Serious Eye Irritation (Category 2), Specific target organ toxicity — Single exposure (Category 3), Respiratory system.[1]
Environmental Hazards	No information available.
Signal Word	Warning
Occupational Exposure Limits	No established occupational exposure limits.[1]

Personal Protective Equipment (PPE)

A risk assessment should be conducted for all work involving **2-Iodononafluorobutane** to determine the specific PPE required. The following are the minimum recommended PPE:

PPE Category	Specification
Eye and Face Protection	Wear chemical safety goggles or a face shield. [1] Standard prescription glasses are not sufficient.
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] For a similar compound, Viton® gloves are recommended; however, it is crucial to consult the glove manufacturer for specific breakthrough times and permeability data for 2-Iodononafluorobutane.
Respiratory Protection	If working outside a fume hood or in an area with inadequate ventilation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[1]
Body Protection	A lab coat or chemical-resistant apron should be worn.

Operational and Disposal Plans

A clear, step-by-step plan is critical for the safe handling and disposal of **2-Iodononafluorobutane**.

Handling Procedures:

- Preparation:
 - Ensure that a safety shower and eyewash station are readily accessible.[1]
 - Work in a well-ventilated area, preferably within a chemical fume hood.[1]

- Gather all necessary PPE and ensure it is in good condition.
- Handling:
 - Avoid breathing vapors, mist, or gas.[\[1\]](#)
 - Prevent contact with skin and eyes.[\[1\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
 - Store locked up.[\[1\]](#)

Spill Management:

In the event of a spill, evacuate the area and ensure adequate ventilation. Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand, or earth). Collect the absorbed material and place it in a suitable, sealed container for disposal.

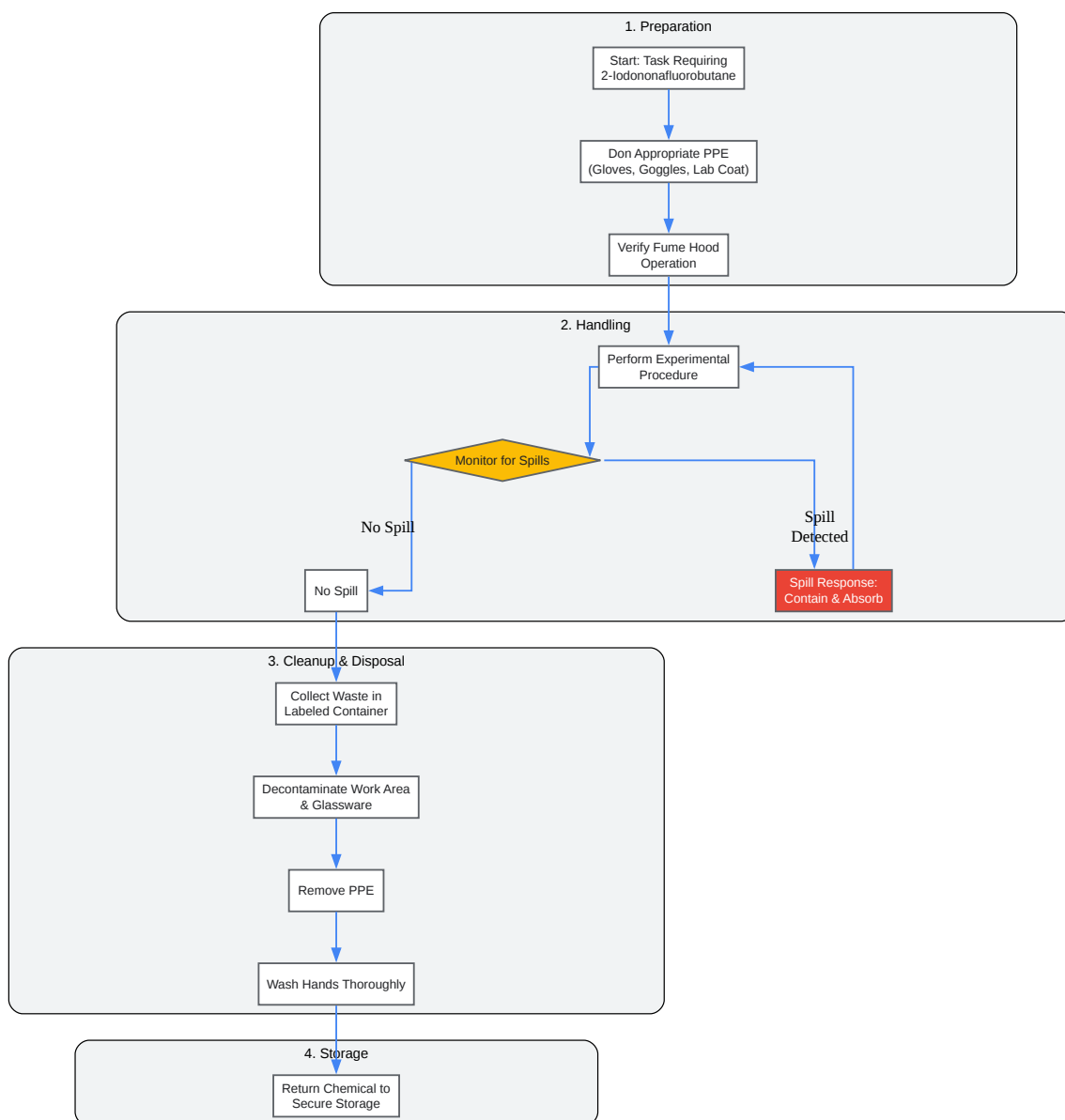
Disposal Plan:

All waste containing **2-Iodononafluorobutane**, including contaminated absorbent materials and empty containers, must be disposed of as hazardous waste.

- Waste Collection: Collect all waste in a designated, properly labeled, and sealed container.
- Disposal: Dispose of the waste through an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#) Do not dispose of it down the drain.

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **2-Iodononafluorobutane**.



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Caption: Workflow for Safe Handling of **2-Iodononafluorobutane**.

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References

- 1. fishersci.com [fishersci.com]
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